

# An In-depth Technical Guide to 2-Undecanone: From Discovery to Modern Applications

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## Compound of Interest

Compound Name: 2-Undecanone

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## Introduction

**2-Undecanone**, also known as methyl nonyl ketone, is a naturally occurring ketone with a rich history and a diverse range of applications, from perfumery to its increasingly recognized role as a potent insect and animal repellent. This technical guide provides a comprehensive overview of **2-undecanone**, detailing its discovery, historical context, synthesis, mechanisms of action, and the experimental protocols used in its study.

## Discovery and History

**2-Undecanone** was first identified as a major constituent of the essential oil of rue (*Ruta graveolens*)[1][2][3]. The seminal work on the chemical composition of rue oil was conducted by the American chemist Frederick B. Power and his colleague Frederic H. Lees. In their 1902 publication in the *Journal of the Chemical Society, Transactions*, they detailed the isolation and characterization of this methyl ketone, which laid the foundation for future research into its properties and applications[4]. Power, a prominent figure in phytochemistry, made significant contributions to the understanding of essential oils and plant-based chemicals during his career[5][6].

Initially, the isolation of **2-undecanone** from natural sources like rue oil was the primary method of obtaining the compound. However, as its utility in fragrances and as a repellent became more apparent, synthetic methods were developed to ensure a consistent and scalable supply.

## Physicochemical and Toxicological Properties

**2-Undecanone** is a colorless to slightly yellow liquid with a characteristic fruity, floral, and slightly waxy aroma[7]. It is soluble in organic solvents but has very low solubility in water. A summary of its key physical, chemical, and toxicological properties is presented in the tables below.

Table 1: Physical and Chemical Properties of **2-Undecanone**

Property	Value	Reference(s)
Molecular Formula	C <sub>11</sub> H <sub>22</sub> O	[8]
Molar Mass	170.29 g/mol	[8]
Appearance	Colorless to pale yellow liquid	[8]
Odor	Fruity, floral, waxy	[7]
Melting Point	11-15 °C	[8]
Boiling Point	231-232 °C	[8]
Density	0.825 g/mL at 25 °C	[8]
Flash Point	89 °C (closed cup)	[8]
Vapor Pressure	< 1 mmHg at 20 °C	[9]
Solubility in Water	0.00179 g/100 mL (25 °C)	[8]
log Kow (Octanol-Water Partition Coefficient)	4.136	[10]

Table 2: Toxicological Data for **2-Undecanone**

Test	Species	Route	Value	Reference(s)
LD <sub>50</sub>	Rat	Oral	>5000 mg/kg	[10][11]
LD <sub>50</sub>	Mouse	Oral	3880 mg/kg	[10]
LD <sub>50</sub>	Rabbit	Dermal	>5000 mg/kg	[10]
LC <sub>50</sub>	-	Inhalation	>5430 mg/L (vapors)	[12]

## Synthesis of 2-Undecanone

Several methods have been developed for the synthetic preparation of **2-undecanone**. The most common approaches are the oxidation of the corresponding secondary alcohol and the ketonic decarboxylation of carboxylic acids.

### Oxidation of 2-Undecanol

A standard laboratory-scale synthesis involves the oxidation of 2-undecanol.

Experimental Protocol: Oxidation of 2-Undecanol using Pyridinium Chlorochromate (PCC)

- **Setup:** A round-bottom flask equipped with a magnetic stirrer and a reflux condenser is charged with a solution of 2-undecanol (1 equivalent) in dichloromethane (DCM).
- **Reagent Addition:** Pyridinium chlorochromate (PCC) (1.5 equivalents) is added portion-wise to the stirred solution. The reaction is mildly exothermic.
- **Reaction:** The reaction mixture is stirred at room temperature for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Upon completion, the reaction mixture is diluted with diethyl ether and filtered through a pad of silica gel or Celite to remove the chromium byproducts.
- **Purification:** The filtrate is concentrated under reduced pressure, and the resulting crude **2-undecanone** is purified by vacuum distillation to yield the final product.

## Ketonic Decarboxylation

This industrial method involves the high-temperature, catalytic conversion of a mixture of carboxylic acids.

Experimental Protocol: Ketonization of Decanoic Acid and Acetic Acid

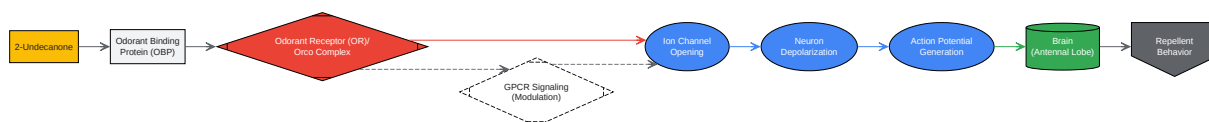
- **Catalyst Bed Preparation:** A tubular reactor is packed with a metal oxide catalyst, such as thorium oxide or zirconium dioxide, on a support[13][14][15].
- **Reaction:** A gaseous mixture of decanoic acid and acetic acid (in a specific molar ratio) is passed over the heated catalyst bed (typically 300-450 °C)[13][16].
- **Product Collection:** The reaction products, including **2-undecanone**, water, and carbon dioxide, are passed through a condenser to liquefy the ketone.
- **Purification:** The collected liquid is then subjected to fractional distillation to separate the **2-undecanone** from unreacted starting materials and byproducts.

## Mechanism of Action as a Repellent

**2-Undecanone**'s repellent properties are attributed to its interaction with the chemosensory systems of insects and other arthropods.

## Insect Olfactory Signaling Pathway

In insects, volatile compounds like **2-undecanone** are detected by olfactory sensory neurons (OSNs) located in sensilla on the antennae and maxillary palps[5]. The binding of an odorant to an odorant receptor (OR) on the dendritic membrane of an OSN initiates a signal transduction cascade. While the exact mechanisms are still under investigation, it is understood that insect ORs form heteromeric complexes with a co-receptor (Orco) that function as ligand-gated ion channels[8]. This leads to the depolarization of the neuron and the generation of an action potential, which is then transmitted to the brain for processing, ultimately leading to a behavioral response, such as avoidance[10][17][18]. Some studies also suggest the involvement of G protein-coupled receptor (GPCR) signaling pathways in modulating the olfactory response[16][18].



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Insect Olfactory Signaling Pathway for **2-Undecanone**.

## Nematode Chemosensory Pathway

In the model organism *Caenorhabditis elegans*, repulsive odorants like **2-undecanone** are detected by the AWB olfactory sensory neurons[17]. The signal transduction in these neurons is mediated by a cGMP pathway, leading to an avoidance behavior[17].



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Nematode Chemosensory Pathway for **2-Undecanone**.

## Repellent Efficacy

**2-Undecanone** has demonstrated significant repellent activity against a variety of arthropods, including mosquitoes and ticks. Its efficacy is often compared to the widely used synthetic repellent, DEET.

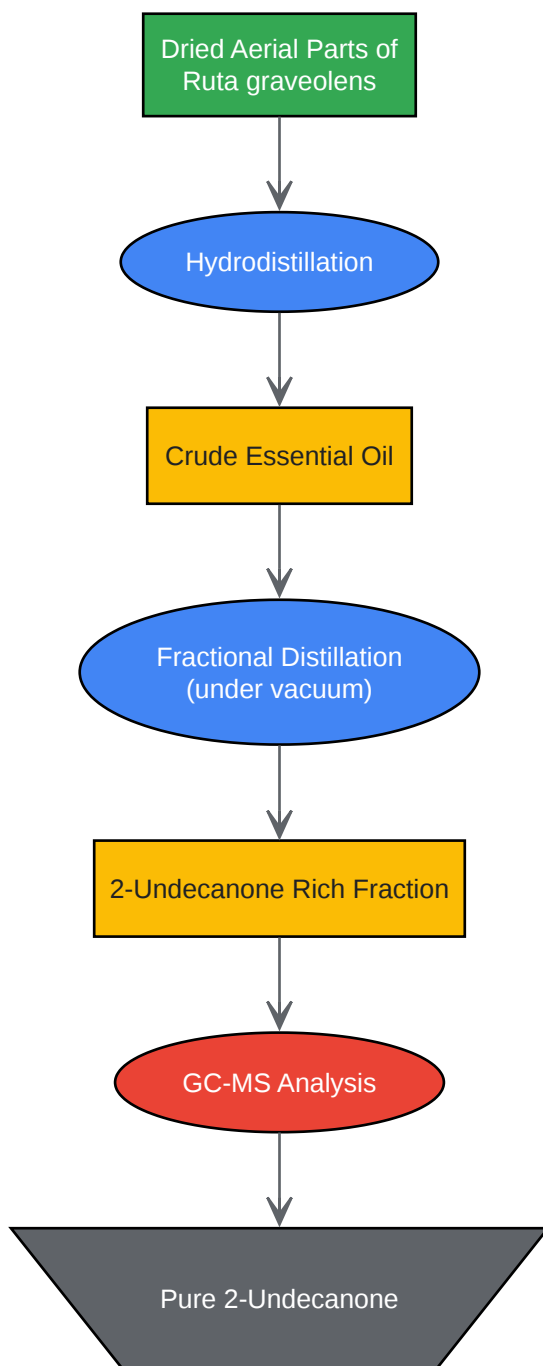
Table 3: Comparative Repellent Efficacy of **2-Undecanone**

Target Pest	2-Undecanone Concentration	DEET Concentration	Efficacy/Protection Time	Reference(s)
Aedes aegypti	20%	20%	2-Undecanone showed comparable repellency to DEET for up to 6 hours.	[19]
Anopheles gambiae	10%	10%	2-Tridecanone (a related methyl ketone) showed comparable protection to DEET. 2-Undecanone was also effective.	[20][21]
Mosquitoes (general)	7.75%	7-15%	Comparable efficacy in laboratory studies; up to 5 hours of protection.	[18][20]
Ticks	7.75%	-	Up to 2 hours of protection.	[18]

## Experimental Protocols for Evaluation

### Extraction and Analysis from Natural Sources

Workflow: Extraction and Analysis of **2-Undecanone** from *Ruta graveolens*



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Extraction and Analysis of **2-Undecanone**.

Experimental Protocol: GC-MS Analysis of **2-Undecanone**

- Sample Preparation: A diluted solution of the essential oil or synthesized product is prepared in a suitable solvent (e.g., hexane or acetone).

- Instrumentation: A gas chromatograph coupled with a mass spectrometer (GC-MS) is used.
- GC Conditions:
  - Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm i.d., 0.25  $\mu$ m film thickness) is commonly used[9][22].
  - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)[9].
  - Injector Temperature: 250 °C.
  - Oven Temperature Program: An initial temperature of 60-70 °C held for a few minutes, followed by a ramp of 3-10 °C/min to a final temperature of 240-280 °C[22][23].
- MS Conditions:
  - Ionization Mode: Electron Impact (EI) at 70 eV.
  - Mass Range: 40-500 amu.
  - Ion Source Temperature: 230 °C.
- Identification: The identification of **2-undecanone** is based on the comparison of its retention time and mass spectrum with those of an authentic standard and/or with data from mass spectral libraries (e.g., NIST)[24].

## Repellent Efficacy Testing

### Experimental Protocol: Arm-in-Cage Assay

This method is a standard for evaluating the efficacy of topical repellents against mosquitoes[6][11][17][19][25].

- Test Subjects: Human volunteers are used.
- Mosquitoes: A cage containing a known number (e.g., 200) of host-seeking female mosquitoes of a specific species (*Aedes aegypti*, *Anopheles gambiae*, etc.) is used[11][17].



- **Repellent Application:** A standard amount of the repellent formulation is applied to a defined area on the volunteer's forearm. The hand is typically covered with a protective glove[25].
- **Exposure:** The treated forearm is inserted into the mosquito cage for a set period (e.g., 3-5 minutes) at regular intervals (e.g., every 30 minutes)[11][17].
- **Data Collection:** The time to the first confirmed bite (or landing, depending on the protocol) is recorded. This is known as the Complete Protection Time (CPT)[11][17].
- **Control:** An untreated arm is also exposed to confirm the biting avidity of the mosquitoes.
- **Endpoint:** The test continues until the repellent fails (i.e., a confirmed bite occurs) or for a maximum duration (e.g., 8 hours)[11][17].

## Conclusion

**2-Undecanone** is a versatile compound with a long history rooted in natural product chemistry. Its repellent properties, coupled with a favorable safety profile, make it a compound of significant interest for the development of new and effective insect and animal repellents. The detailed understanding of its synthesis, mechanism of action, and the standardized protocols for its evaluation are crucial for its continued development and application in various fields. This guide provides a foundational resource for researchers and professionals working with this important molecule.

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## References

1. Essential Oil Composition of *Ruta graveolens* L. Fruits and *Hyssopus officinalis* Subsp. *aristatus* (Godr.) Nyman Biomass as a Function of Hydrodistillation Time - PMC [pmc.ncbi.nlm.nih.gov]
2. researchgate.net [researchgate.net]
3. Ruta Essential Oils: Composition and Bioactivities - PMC [pmc.ncbi.nlm.nih.gov]

- 4. researchgate.net [researchgate.net]
- 5. Insect olfaction - Wikipedia [en.wikipedia.org]
- 6. A critical review of current laboratory methods used to evaluate mosquito repellents - PMC [pmc.ncbi.nlm.nih.gov]
- 7. ars.usda.gov [ars.usda.gov]
- 8. Insect olfactory receptors are het ... | Article | H1 Connect [archive.connect.h1.co]
- 9. gcms.labrulez.com [gcms.labrulez.com]
- 10. slunik.slu.se [slunik.slu.se]
- 11. Arm-In-Cage test – Biogents AG [eu.biogents.com]
- 12. researchgate.net [researchgate.net]
- 13. Ketonic decarboxylation - Wikipedia [en.wikipedia.org]
- 14. Ketonic decarboxylation reaction mechanism: a combined experimental and DFT study. | Semantic Scholar [semanticscholar.org]
- 15. researchgate.net [researchgate.net]
- 16. biorxiv.org [biorxiv.org]
- 17. microbe-investigations.com [microbe-investigations.com]
- 18. Role of Go/i subgroup of G proteins in olfactory signaling of *Drosophila melanogaster* - PMC [pmc.ncbi.nlm.nih.gov]
- 19. m.youtube.com [m.youtube.com]
- 20. Repellency property of long chain aliphatic methyl ketones against *Anopheles gambiae* s.s. | Semantic Scholar [semanticscholar.org]
- 21. Repellency property of long chain aliphatic methyl ketones against *Anopheles gambiae* s.s - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. Different Repellents for *Aedes aegypti* against Blood-Feeding and Oviposition | PLOS One [journals.plos.org]
- 23. researchgate.net [researchgate.net]
- 24. azom.com [azom.com]
- 25. researchgate.net [researchgate.net]
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